

# Technical Support Center: Safe Handling and Disposal of 3,3'-Thiodipropionitrile Waste

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## Compound of Interest

Compound Name: 3,3'-Thiodipropionitrile

Cat. No.: B089633

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **3,3'-Thiodipropionitrile** waste.

## Frequently Asked Questions (FAQs)

Q1: What is **3,3'-Thiodipropionitrile** and what are its primary hazards?

A1: **3,3'-Thiodipropionitrile** (CAS No. 111-97-7) is a clear, colorless to slightly yellow liquid.<sup>[1]</sup><sup>[2]</sup> It is used as a preservative, a selective solvent, and in chromatography.<sup>[1]</sup><sup>[2]</sup> The primary hazards associated with this chemical are that it causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[3]</sup>

Q2: What immediate first-aid measures should be taken in case of exposure?

A2:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.<sup>[4]</sup>
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.<sup>[4]</sup> Contaminated clothing should be removed and washed before reuse.<sup>[5]</sup>
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If the person is not breathing, provide artificial respiration. Call a poison center or doctor if you feel unwell.<sup>[4]</sup>

[6]

- Ingestion: Rinse the mouth with water and then drink plenty of water. Do not induce vomiting. Get medical attention if symptoms occur.[5]

Q3: What Personal Protective Equipment (PPE) is required when handling **3,3'-Thiodipropionitrile** waste?

A3: To handle **3,3'-Thiodipropionitrile** waste safely, the following PPE is recommended:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[5][7]
- Respiratory Protection: If there is a risk of inhalation of vapors or aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Q4: How should I properly store **3,3'-Thiodipropionitrile** waste?

A4: **3,3'-Thiodipropionitrile** waste should be stored in a tightly closed, suitable container in a cool, dry, and well-ventilated area.[5] Keep it away from heat, sparks, open flames, and other ignition sources.[6] The storage area should be accessible only to authorized personnel.[8] Ensure that incompatible wastes are properly segregated.[9]

Q5: What is the correct procedure for handling a spill of **3,3'-Thiodipropionitrile**?

A5: For a minor spill, remove all ignition sources and ensure adequate ventilation.[7] Wear appropriate PPE, and clean up the spill using an absorbent material. Place the absorbed material into a suitable, labeled container for waste disposal.[7] For major spills, evacuate the area and alert emergency responders.[7]

Q6: What are the approved methods for disposing of **3,3'-Thiodipropionitrile** waste?

A6: **3,3'-Thiodipropionitrile** waste is considered hazardous and must be disposed of in accordance with local, state, and federal regulations.[10] Approved disposal methods include removal to a licensed chemical destruction plant or controlled incineration with flue gas

scrubbing.[6] Do not discharge this waste into sewer systems or contaminate water, foodstuffs, or feed.[6]

Q7: Who should I contact for the disposal of this chemical waste?

A7: You should consult your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste management company for guidance on the proper disposal of **3,3'-Thiodipropionitrile** waste. They can provide information on approved disposal facilities and ensure compliance with all regulations.

Q8: What are the key regulatory considerations for this waste?

A8: The disposal of **3,3'-Thiodipropionitrile** waste is governed by regulations such as the Resource Conservation and Recovery Act (RCRA) at the federal level in the United States.[11] [12] Generators of hazardous waste are responsible for ensuring that the waste is properly identified, managed, and treated before disposal.[12] This "cradle-to-grave" responsibility means the waste must be tracked from its generation to its final disposal.[12]

## Quantitative Data Summary

The following table summarizes key quantitative data for **3,3'-Thiodipropionitrile**.

Property	Value	Reference
CAS Number	111-97-7	
Molecular Weight	140.21 g/mol	
Melting Point	24-25 °C	[2]
Boiling Point	191-194 °C @ 7 mm Hg	[2]
Density	1.11 g/mL at 25 °C	[2]
Flash Point	195 °C (closed cup)	
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[3]

## Experimental Protocols

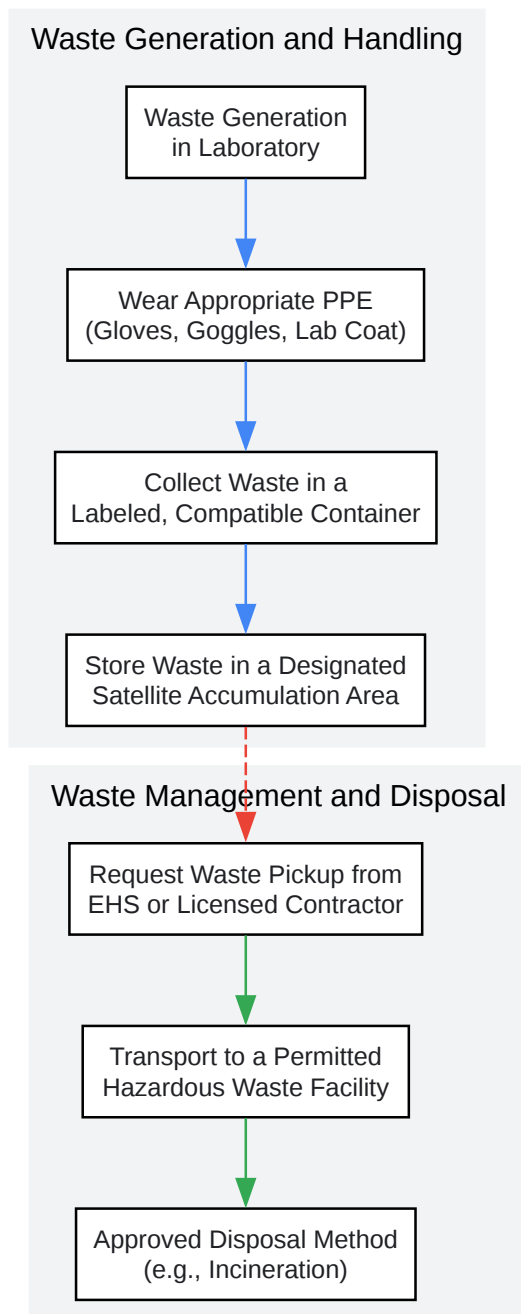
### Protocol for Spill Cleanup and Decontamination

This protocol outlines the steps for managing a small-scale spill of **3,3'-Thiodipropionitrile** (less than 100 mL) in a laboratory setting.

1. Immediate Response and Spill Assessment: 1.1. Alert personnel in the immediate area of the spill. 1.2. If the spill is flammable, extinguish all nearby ignition sources. 1.3. Assess the extent of the spill and ensure you have the necessary supplies for cleanup.
2. Personal Protective Equipment (PPE): 2.1. Don the following PPE before beginning cleanup:
  - Chemical safety goggles or a face shield.
  - Nitrile rubber gloves.
  - A lab coat or chemical-resistant apron.
  - A NIOSH-approved respirator if ventilation is inadequate.
3. Spill Containment and Cleanup: 3.1. For liquid spills, cover with an inert absorbent material such as vermiculite, sand, or a commercial sorbent pad. 3.2. Work from the outside of the spill towards the center to prevent spreading. 3.3. Once the liquid is absorbed, carefully scoop the material into a labeled, sealable hazardous waste container.
4. Decontamination: 4.1. Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol), followed by soap and water. 4.2. Place all contaminated cleaning materials (gloves, cloths, absorbent pads) into the hazardous waste container.
5. Waste Disposal: 5.1. Securely seal the hazardous waste container. 5.2. Label the container clearly as "Hazardous Waste: **3,3'-Thiodipropionitrile**" and include the date. 5.3. Arrange for pickup and disposal through your institution's EHS department or a certified hazardous waste contractor.

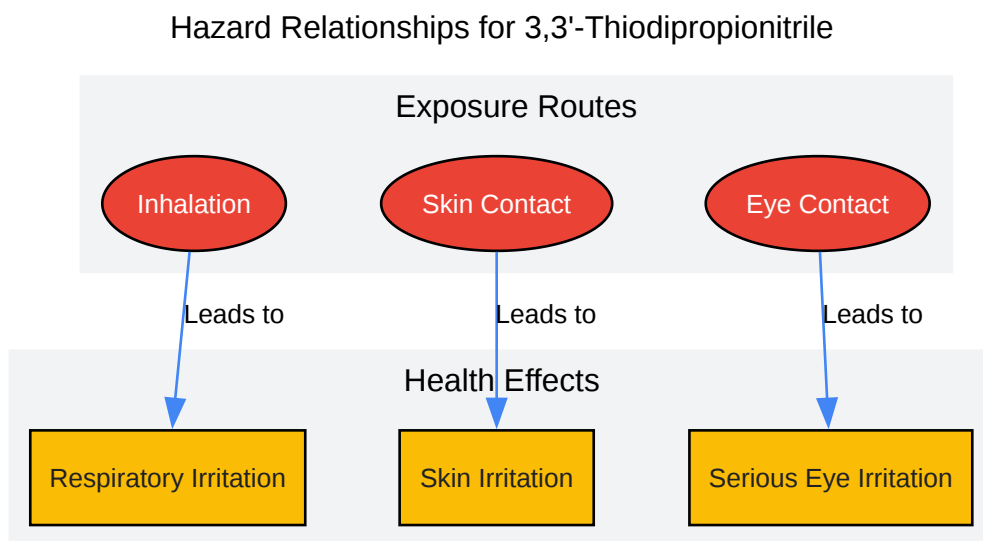
## Visualizations

## Workflow for Safe Handling and Disposal of 3,3'-Thiodipropionitrile Waste



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Caption: Workflow for the safe handling and disposal of **3,3'-Thiodipropionitrile** waste.



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Caption: Logical relationships between exposure routes and health effects of **3,3'-Thiodipropionitrile**.

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